

3,4-Dimethoxybenzoyl chloride chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,4-Dimethoxybenzoyl chloride

Cat. No.: B144117

[Get Quote](#)

An In-depth Technical Guide to 3,4-Dimethoxybenzoyl Chloride

For Researchers, Scientists, and Drug Development Professionals

Introduction

3,4-Dimethoxybenzoyl chloride, also known as veratroyl chloride, is a pivotal chemical intermediate in the fields of pharmaceutical sciences, agrochemicals, and materials science.^[1] Its chemical structure, featuring a reactive acyl chloride group and two electron-donating methoxy groups on the benzene ring, makes it a versatile reagent for introducing the 3,4-dimethoxybenzoyl (veratroyl) moiety into various molecular scaffolds.^[1] This guide provides a comprehensive overview of its chemical structure, properties, synthesis, and key applications, with a focus on experimental protocols relevant to research and development.

Chemical Structure and Identification

3,4-Dimethoxybenzoyl chloride is a monosubstituted benzoyl chloride with two methoxy groups at the C3 and C4 positions.

Identifier	Value
IUPAC Name	3,4-Dimethoxybenzoyl chloride
Synonyms	Veratroyl chloride, 3,4-dimethoxybenzene-1-carbonyl chloride
CAS Number	3535-37-3[2][3][4][5]
EC Number	222-568-0[3]
Molecular Formula	C ₉ H ₉ ClO ₃ [2][4][6]
Molecular Weight	200.62 g/mol [2][3][4][5]
InChI	InChI=1S/C9H9ClO3/c1-12-7-4-3-6(9(10)11)5-8(7)13-2/h3-5H,1-2H3[2][3]
InChIKey	VIOBGCWEHLRBEP-UHFFFAOYSA-N[2]
SMILES	COc1ccc(C(=O)Cl)cc1OC[7]
Beilstein No.	783596[3]

Physicochemical and Spectroscopic Properties

The compound is a solid at room temperature and is sensitive to moisture.[1] Quantitative properties are summarized below.

Physical Properties

Property	Value	Source
Appearance	Light grey / Off-white to gray solid (crystals, flakes, or chunks)	[1] [8] [9]
Melting Point	68 - 73 °C	[3] [6] [8] [10]
Boiling Point	95-98 °C at 1 mmHg	[9]
Solubility	Soluble in Toluene, Benzene, Tetrahydrofuran (THF)	[9] [11] [12] [13]
Storage Temp.	Inert atmosphere, Room Temperature	[9] [14]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **3,4-Dimethoxybenzoyl chloride**.

Spectrum Type	Data Availability / Source
¹ H NMR	Available from SpectraBase, ChemicalBook. [2] [15] Solvent: CDCl ₃ . [15]
¹³ C NMR	Available from SpectraBase, ChemicalBook. [7] [8] Solvent: CDCl ₃ . [8]
Infrared (IR)	Available from ChemicalBook. [12]
Mass Spec (EI)	Spectrum available from NIST WebBook. [6]

Chemical Reactivity and Applications

As an acyl chloride, **3,4-Dimethoxybenzoyl chloride** is a highly reactive compound used in various organic transformations. It is an excellent acylating agent.

- **Acylation Reactions:** It readily reacts with nucleophiles such as alcohols, phenols, and amines to form the corresponding esters and amides in a process known as nucleophilic acyl

substitution.[1]

- Friedel-Crafts Acylation: It is used to acylate aromatic compounds in the presence of a Lewis acid catalyst to form aryl ketones. The two methoxy groups activate the ring, but their steric and electronic influence directs the substitution.[1]

These reactions make it a valuable building block in the synthesis of complex molecules, including:

- Pharmaceuticals: It is a precursor for compounds with potent and selective antitumor properties, such as 2-(3,4-dimethoxyphenyl)-5-fluorobenzothiazole.
- Drug Development: It has been used in the synthesis of chiral auxiliaries and various benzamide derivatives.[16]

Experimental Protocols

Detailed methodologies are critical for reproducible research. The following sections provide protocols for the synthesis of **3,4-Dimethoxybenzoyl chloride** and its subsequent use in acylation reactions.

Synthesis of 3,4-Dimethoxybenzoyl Chloride

The most common method for synthesizing **3,4-Dimethoxybenzoyl chloride** is the reaction of 3,4-dimethoxybenzoic acid (veratric acid) with a chlorinating agent, such as thionyl chloride (SOCl_2).

Protocol 1: Synthesis using Thionyl Chloride in Benzene with Pyridine Catalyst

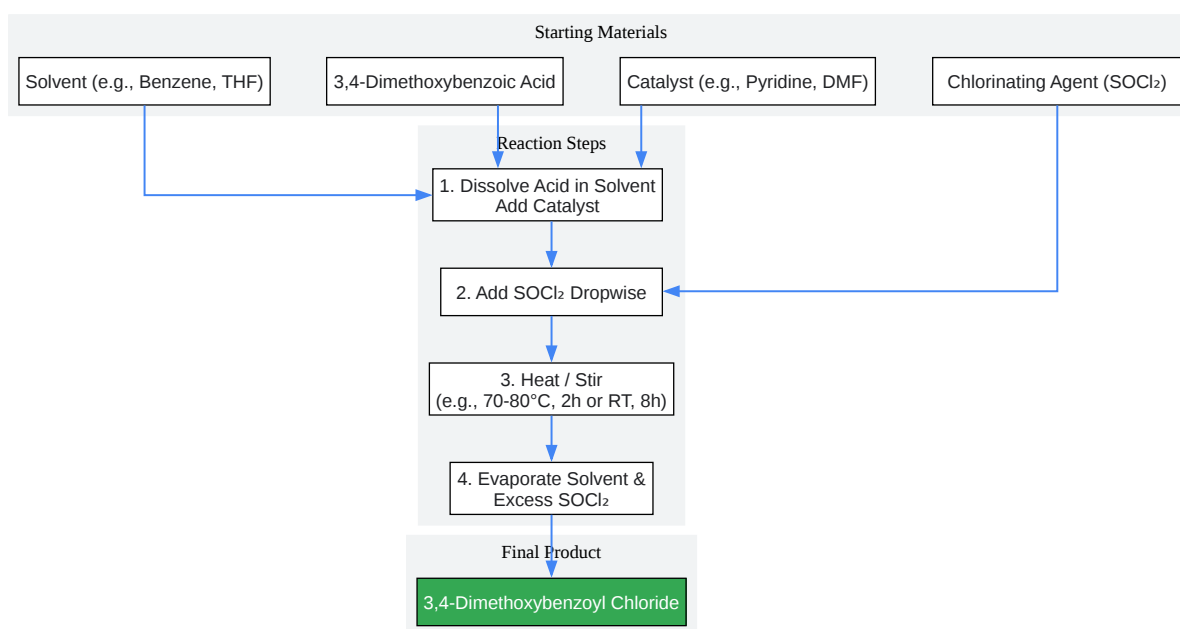
- Materials:
 - 3,4-Dimethoxybenzoic acid (Veratric acid): 10.0 g (54.9 mmol)
 - Anhydrous Benzene: 50 ml
 - Thionyl chloride: 13 g (109 mmol)
 - Pyridine: 2-3 drops

- Procedure:
 - In a 100 ml two-necked round-bottom flask, dissolve 10.0 g of veratric acid in 50 ml of benzene.
 - Add 2 to 3 drops of pyridine to the solution.
 - While stirring at room temperature, add 13 g of thionyl chloride dropwise over 3 minutes.
 - Heat the mixture to 70-80 °C on a water bath and maintain this temperature for 2 hours under a reflux condenser with continuous stirring.
 - After the reaction is complete, remove the solvent and excess thionyl chloride by evaporation under reduced pressure.
 - The resulting product is 11.0 g of veratroyl chloride as a colorless powder (100% yield).
[\[12\]](#)[\[17\]](#)

Protocol 2: Synthesis using Thionyl Chloride in Tetrahydrofuran (THF) with DMF Catalyst

- Materials:
 - 3,4-Dimethoxybenzoic acid: 1821 mg
 - Tetrahydrofuran (THF): 40 ml
 - N,N-Dimethylformamide (DMF): 0.5 ml
 - Thionyl chloride: 3 g
- Procedure:
 - Add 1821 mg of 3,4-dimethoxybenzoic acid to a reactor, followed by 40 ml of THF.
 - With stirring at room temperature, add 0.5 ml of N,N-Dimethylformamide.
 - Continue stirring at room temperature for 0.5 hours.
 - Add 3 g of thionyl chloride dropwise.

- Continue to stir the reaction at room temperature for 8 hours.[13]
- Upon completion, the product is obtained after post-treatment and purification, with a reported yield of 82.8%.[13]



[Click to download full resolution via product page](#)

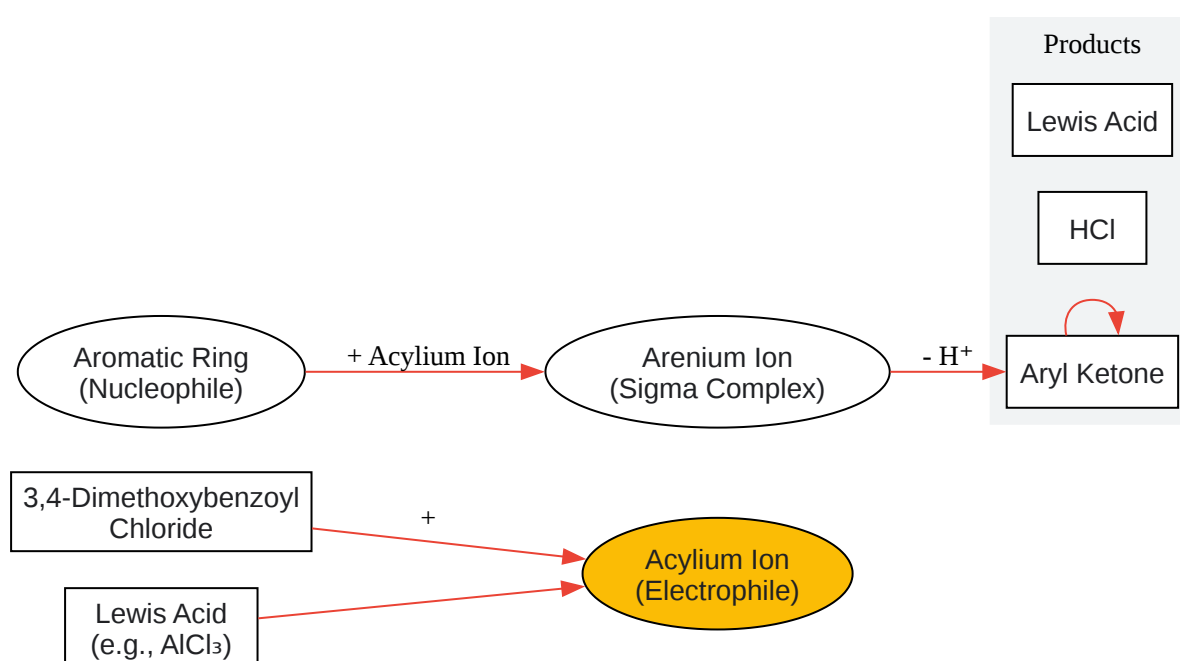
Caption: Workflow for the synthesis of **3,4-Dimethoxybenzoyl chloride**.

General Protocol for Friedel-Crafts Acylation

This protocol describes the general procedure for acylating an aromatic compound using **3,4-Dimethoxybenzoyl chloride**. Anhydrous conditions are critical.

- Materials:
 - Aromatic Substrate (e.g., Anisole, Benzene)
 - **3,4-Dimethoxybenzoyl chloride** (1.0 equiv.)
 - Anhydrous Lewis Acid (e.g., AlCl_3 , FeCl_3) (1.1 - 2.5 equiv.)
 - Anhydrous, inert solvent (e.g., Dichloromethane (DCM), Nitrobenzene)
- Procedure:
 - To a flame-dried, three-necked round-bottom flask under an inert atmosphere (e.g., Argon, Nitrogen), add the aromatic substrate and the anhydrous solvent.
 - Cool the mixture in an ice bath (0 °C).
 - Slowly add the Lewis acid portion-wise, ensuring the internal temperature remains low. A slurry will form.
 - Prepare a solution of **3,4-Dimethoxybenzoyl chloride** in the anhydrous solvent.
 - Add the **3,4-Dimethoxybenzoyl chloride** solution dropwise to the cooled slurry over 10-15 minutes.
 - After the addition is complete, remove the ice bath and allow the reaction to stir at room temperature. The reaction may require heating depending on the substrate's reactivity. Monitor progress by Thin Layer Chromatography (TLC).
 - Upon completion, carefully quench the reaction by slowly pouring it into a beaker containing a mixture of crushed ice and concentrated HCl.

- Transfer the mixture to a separatory funnel, separate the organic layer, and extract the aqueous layer with the organic solvent (e.g., DCM).
- Combine the organic layers, wash with a saturated sodium bicarbonate solution, then with brine, and dry over anhydrous magnesium sulfate (MgSO_4).
- Filter and concentrate the solvent under reduced pressure to yield the crude aryl ketone product, which can be further purified by column chromatography or recrystallization.



[Click to download full resolution via product page](#)

Caption: Generalized reaction pathway for Friedel-Crafts acylation.

Safety and Handling

3,4-Dimethoxybenzoyl chloride is a corrosive and hazardous chemical that requires careful handling.^[10]

- Hazards:
 - Causes severe skin burns and eye damage (H314).[10]
 - Reacts violently with water, liberating toxic gas (e.g., HCl).[8]
 - Harmful if swallowed, in contact with skin, or if inhaled.
- Precautions:
 - Handle only in a well-ventilated area, preferably a chemical fume hood.
 - Wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, safety goggles with side-shields, a face shield, and a lab coat.[10][18]
 - Keep away from moisture and water. Store in a tightly closed container in a dry, cool, and well-ventilated place under an inert atmosphere.[1][9]
- First Aid:
 - Skin Contact: Immediately take off all contaminated clothing. Rinse skin with plenty of water/shower for at least 15 minutes. Seek immediate medical attention.[8]
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[8]
 - Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Seek immediate medical attention.[8]
 - Ingestion: Rinse mouth. Do NOT induce vomiting. Call a physician immediately.[8]

Always consult the latest Safety Data Sheet (SDS) from the supplier before handling this chemical.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. hmdb.ca [hmdb.ca]
- 2. 3,4-DIMETHOXYBENZOYL CHLORIDE(3535-37-3) 1H NMR spectrum [chemicalbook.com]
- 3. 3535-37-3|3,4-Dimethoxybenzoyl chloride|BLD Pharm [bldpharm.com]
- 4. websites.umich.edu [websites.umich.edu]
- 5. scbt.com [scbt.com]
- 6. 3,4-Dimethoxybenzoyl chloride [webbook.nist.gov]
- 7. 3,4-DIMETHOXYBENZOYL CHLORIDE(3535-37-3) 13C NMR spectrum [chemicalbook.com]
- 8. spectrabase.com [spectrabase.com]
- 9. www2.chem.wisc.edu [www2.chem.wisc.edu]
- 10. 3,4-二甲氧基苯甲酰氯 98% | Sigma-Aldrich [sigmaaldrich.com]
- 11. benchchem.com [benchchem.com]
- 12. 3,4-DIMETHOXYBENZOYL CHLORIDE(3535-37-3) IR2 [m.chemicalbook.com]
- 13. CN108794328A - The preparation method of 3,4- dimethoxy-benzoyl chlorides - Google Patents [patents.google.com]
- 14. google.com [google.com]
- 15. spectrabase.com [spectrabase.com]
- 16. 3,4-DIMETHOXYBENZOYL CHLORIDE | 3535-37-3 [chemicalbook.com]
- 17. Organic Syntheses Procedure [orgsyn.org]
- 18. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [3,4-Dimethoxybenzoyl chloride chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b144117#3-4-dimethoxybenzoyl-chloride-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com